

2-(Trifluoromethyl)nicotinic acid safety and handling precautions

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Compound of Interest

Compound Name: **2-(Trifluoromethyl)nicotinic acid**

Cat. No.: **B023579**

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An In-depth Technical Guide to the Safety and Handling of **2-(Trifluoromethyl)nicotinic Acid**

For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the safety and handling precautions for **2-(Trifluoromethyl)nicotinic acid** (CAS RN: 131747-43-8). The information is compiled from multiple safety data sheets (SDS) to ensure a thorough understanding of the potential hazards and the necessary protocols for safe use in a laboratory and drug development setting.

Hazard Identification and Classification

2-(Trifluoromethyl)nicotinic acid is classified as a hazardous substance. It is crucial to understand its specific hazards to implement appropriate safety measures. The primary hazards associated with this compound are irritation to the skin, eyes, and respiratory system.

[\[1\]](#)[\[2\]](#)

Signal Word: Warning[\[1\]](#)[\[3\]](#)[\[4\]](#)

Hazard Pictogram:

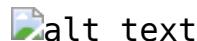


Table 1: GHS Hazard Classification

Hazard Class	Hazard Category	Hazard Statement	References
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation	[1] [3] [4]
Serious Eye Damage/Eye Irritation	Category 2 / 2A	H319: Causes serious eye irritation	[1] [3] [4]
Specific Target Organ Toxicity (Single Exposure)	Category 3	H335: May cause respiratory irritation	[1] [2]

Physical and Chemical Properties

Understanding the physical and chemical properties of a substance is fundamental to its safe handling and storage.

Table 2: Physical and Chemical Properties of 2-(Trifluoromethyl)nicotinic Acid

Property	Value	References
Chemical Formula	C ₇ H ₄ F ₃ NO ₂	[3] [5]
Molecular Weight	191.11 g/mol	[2] [5]
Appearance	White to almost white or light brown solid (crystal/powder)	[3] [6]
Melting Point	184-188 °C	[7]
Boiling Point	259.9±40.0 °C (Predicted)	[7]
Solubility	Slightly soluble in Methanol.	[7]
Density	1.484±0.06 g/cm ³ (Predicted)	[7]

Toxicological Information

While comprehensive toxicological data is not always available, the existing information indicates that the primary concerns are irritant effects.

- Acute Toxicity: No specific data on LD50 or LC50 is available. The substance may be harmful if swallowed, inhaled, or absorbed through the skin.[2]
- Skin Irritation: Causes skin irritation.[1][3][4]
- Eye Irritation: Causes serious eye irritation.[1][3][4]
- Respiratory Irritation: May cause respiratory tract irritation.[1][2]
- Carcinogenicity, Mutagenicity, Reproductive Effects: No data is available to classify the substance for these long-term effects.[8]

Safe Handling and Storage

Adherence to proper handling and storage protocols is essential to minimize exposure and ensure laboratory safety.

Handling

- Engineering Controls: Handle in a well-ventilated area, preferably within a chemical fume hood.[9][10] Use a local exhaust system if dust or aerosols are generated.[3][4] Safety showers and eyewash stations should be readily available.[3]
- Personal Hygiene: Avoid all personal contact, including inhalation.[10] Wash hands and face thoroughly after handling.[3][4] Do not eat, drink, or smoke in areas where the chemical is handled or stored.[9][10] Contaminated work clothing should be removed and laundered separately before reuse.[10]
- Procedural Precautions: Avoid formation of dust and aerosols.[1] Take measures to prevent the buildup of electrostatic charge.[9]

Storage

- Conditions: Keep containers tightly closed in a dry, cool, and well-ventilated place.[3][8] Store in a dark place.[3][4]
- Incompatibilities: Store away from incompatible materials such as strong oxidizing agents.[3][4][9]

- Containers: Store in original, clearly labeled containers.[\[10\]](#) Check regularly for leaks or damage.[\[10\]](#)

Personal Protective Equipment (PPE)

The use of appropriate PPE is mandatory when handling **2-(Trifluoromethyl)nicotinic acid** to prevent exposure.

Table 3: Recommended Personal Protective Equipment (PPE)

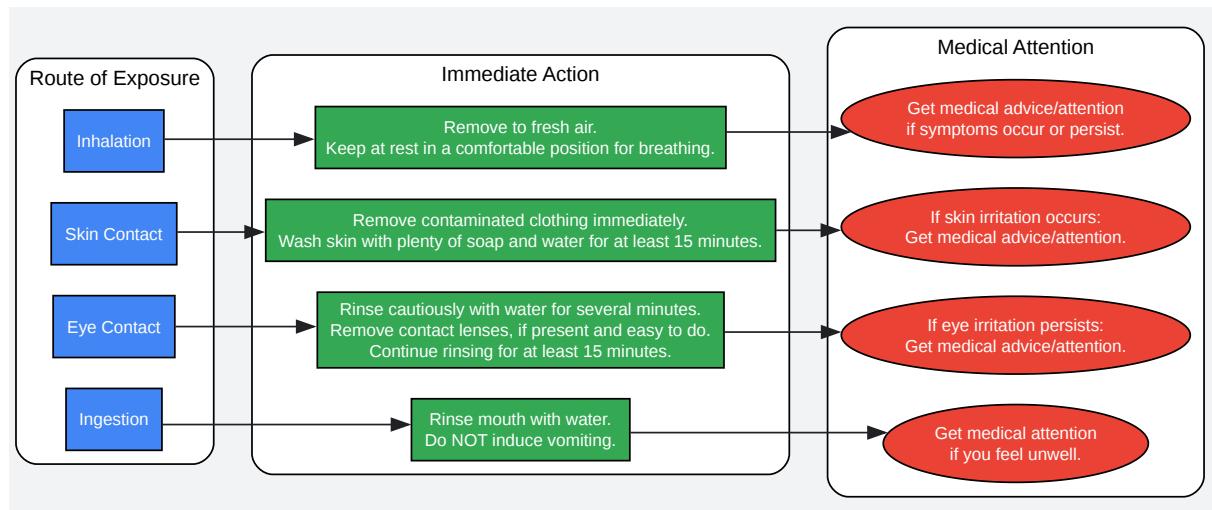
Protection Type	Specification	Rationale & References
Eye/Face Protection	Safety glasses with side-shields or goggles (European Standard EN 166). A face shield may be required in situations with a higher splash risk.	To prevent eye contact and serious irritation. [1][3]
Hand Protection	Chemical-resistant protective gloves (e.g., nitrile rubber).	To prevent skin contact and irritation. [1][3]
Skin and Body Protection	Long-sleeved lab coat or protective clothing. Protective boots may be required depending on the scale of work.	To prevent skin contact and contamination of personal clothing. [1][3]
Respiratory Protection	A NIOSH/MSHA or European Standard EN 149 approved dust respirator should be used when dust is generated and engineering controls are insufficient.	To prevent inhalation and respiratory tract irritation. [1][3]

Emergency Procedures

Proper preparation for emergencies is a critical component of laboratory safety.

First Aid Measures

Immediate and appropriate first aid can significantly reduce the severity of an accidental exposure.



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Caption: First aid procedures for different exposure routes.

Table 4: First Aid Measures Summary

Exposure Route	Procedure	References
Inhalation	Remove victim to fresh air and keep at rest in a position comfortable for breathing. If not breathing, give artificial respiration. Get medical attention if symptoms occur.	[1] [3]
Skin Contact	Immediately remove all contaminated clothing. Wash off with plenty of soap and water for at least 15 minutes. If skin irritation persists, call a physician.	[1] [3]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing for at least 15 minutes. If eye irritation persists, get medical advice/attention.	[1] [3]
Ingestion	Clean mouth with water and drink plenty of water afterwards. Do NOT induce vomiting. Get medical attention if symptoms occur or if you feel unwell.	[1] [3]
General Advice	A rescuer should wear personal protective equipment, such as rubber gloves and airtight goggles.	[3]

Fire-Fighting Measures

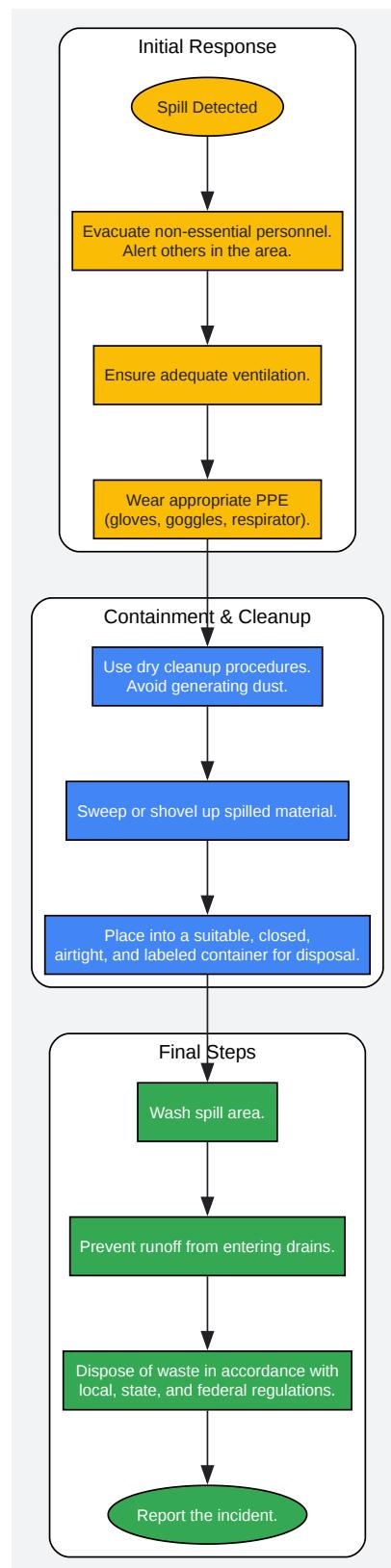
This material is not considered a significant fire risk, but containers may burn.[\[10\]](#)

Table 5: Fire-Fighting Guidance

Aspect	Guidance	References
Suitable Extinguishing Media	Water spray, carbon dioxide (CO ₂), dry chemical, alcohol-resistant foam. Use extinguishing measures appropriate to local circumstances and the surrounding environment.	[1][11]
Unsuitable Extinguishing Media	No information available.	[1]
Specific Hazards	Thermal decomposition can lead to the release of irritating gases and vapors, including carbon oxides, nitrogen oxides (NO _x), and hydrogen fluoride.	[1][2]
Protective Equipment for Firefighters	Wear self-contained breathing apparatus (SCBA) and full protective gear.	[1][10]

Accidental Release Measures

In the event of a spill, follow established emergency procedures to contain and clean up the material safely.

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Caption: Workflow for responding to an accidental spill.

Stability and Reactivity

- Reactivity: No special reactivity has been reported.[3]
- Chemical Stability: Stable under proper, recommended storage conditions.[3][9]
- Conditions to Avoid: Avoid dust formation.[1] No other specific conditions to avoid are listed.
- Incompatible Materials: Strong oxidizing agents.[3][9]
- Hazardous Decomposition Products: Under fire conditions, may emit carbon oxides, nitrogen oxides (NO_x), and hydrogen fluoride.[1][2]

Disposal Considerations

Waste from this product is classified as hazardous.[1] All disposal practices must be in accordance with federal, state, and local regulations.[3]

- Method: Consult your local or regional authorities.[3][4] It may be possible to dissolve or mix the material with a combustible solvent and burn it in a chemical incinerator equipped with an afterburner and scrubber.[3][4]
- Contaminated Packaging: Dispose of contaminated packaging in the same manner as the product itself.[1]

Experimental Protocols

The safety data sheets referenced in this guide provide hazard classifications and safety procedures but do not contain detailed experimental methodologies for the toxicological or physical hazard tests (e.g., OECD, ISO guidelines) that were used to generate the data. The procedures outlined in sections 4.0, 5.0, 6.0, and 8.0 of this document should be adopted as the standard operating protocols for the handling, use, storage, and disposal of **2-(Trifluoromethyl)nicotinic acid** in a research and development setting.

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